

Tetromycin C1: A Technical Guide to its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetromycin C1

Cat. No.: B2788044

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetromycin C1 is a polyketide antibiotic produced by the actinomycete strain *Streptomyces* sp. MK67-CF9.^[1] As a member of the tetracycline class of antibiotics, it exhibits notable activity against Gram-positive bacteria. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Tetromycin C1**, along with detailed experimental protocols for its isolation and characterization.

Chemical Structure and Physicochemical Properties

Tetromycin C1 is a complex macrocyclic lactone with the molecular formula $C_{50}H_{64}O_{14}$ and a molecular weight of 889.03 g/mol.^{[1][2]} The chemical structure, as described in patent JPH1057089A, is presented below.

Table 1: Physicochemical Properties of **Tetromycin C1**^{[1][2]}

Property	Value
Molecular Formula	C ₅₀ H ₆₄ O ₁₄
Molecular Weight	889.03 g/mol
Appearance	Colorless needle-like crystals
Melting Point	190-193 °C
Specific Rotation	[α] _D ²⁵ = -26.0° (c 0.53 in acetone)
High-Resolution Mass Spectrometry (HR-FAB-MS)	m/z 889.4352 (M+H) ⁺

Biological Activity

Tetromycin C1 demonstrates significant antibacterial activity, primarily against Gram-positive bacteria. The minimum inhibitory concentrations (MICs) against various bacterial strains have been determined and are summarized in the table below.

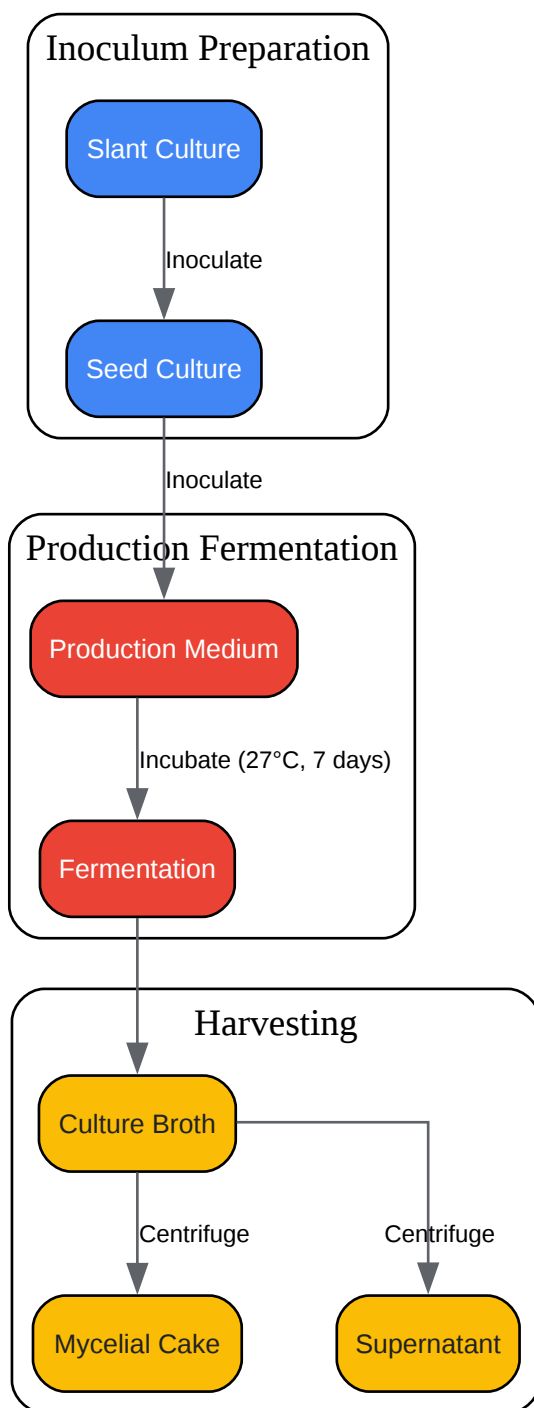
Table 2: Minimum Inhibitory Concentration (MIC) of **Tetromycin C1** against various bacterial strains

Test Organism	MIC (µg/mL)
Staphylococcus aureus ATCC 6538P	3.13
Staphylococcus aureus Smith	3.13
Staphylococcus aureus 209P	3.13
Bacillus subtilis ATCC 6633	1.56
Micrococcus luteus ATCC 9341	0.78
Escherichia coli NIHJ	> 100
Klebsiella pneumoniae ATCC 10031	> 100
Pseudomonas aeruginosa ATCC 9027	> 100

Experimental Protocols

Fermentation of *Streptomyces* sp. MK67-CF9 for Tetromycin C1 Production

A detailed workflow for the fermentation process is outlined below.



[Click to download full resolution via product page](#)

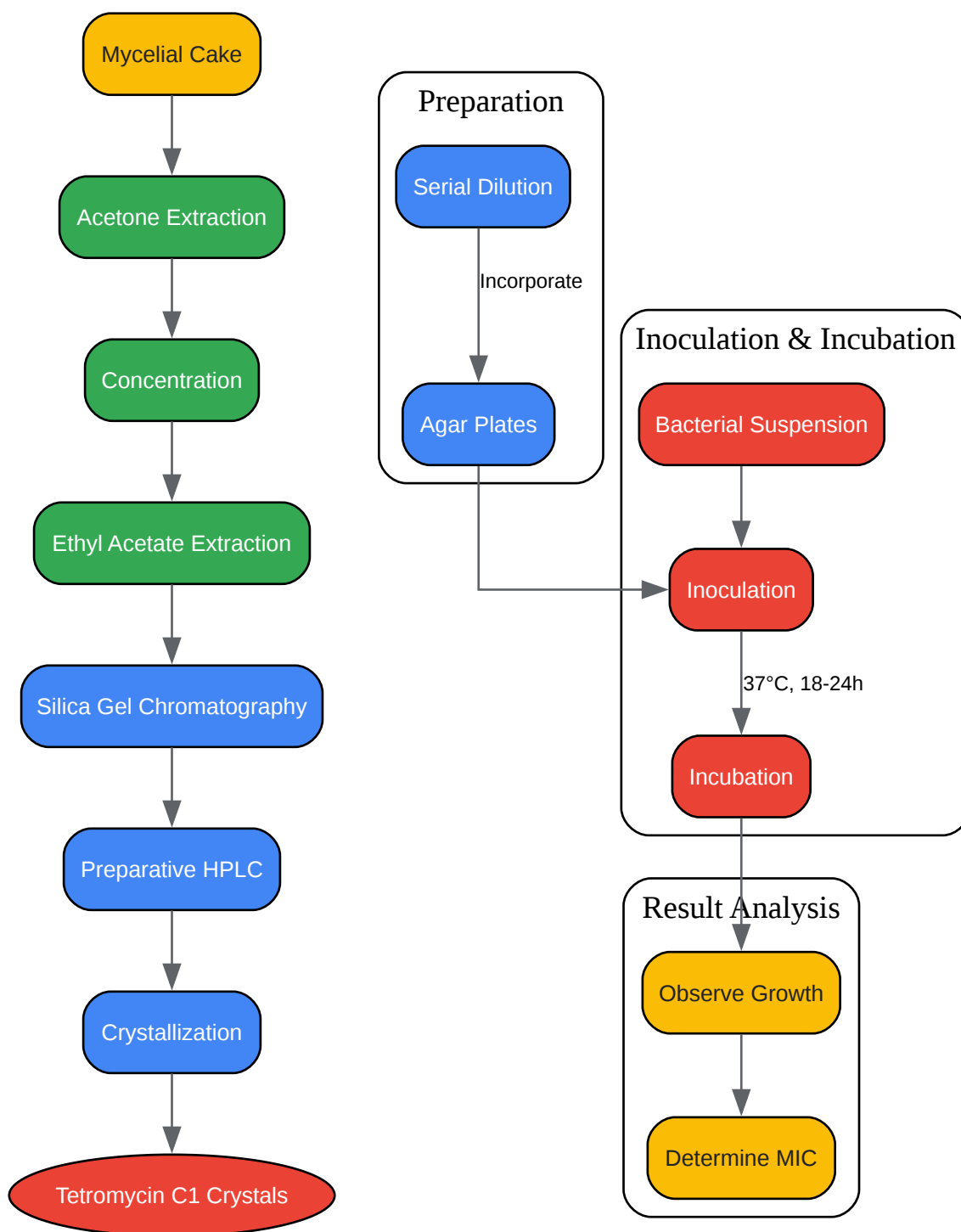
Caption: Fermentation workflow for **Tetromycin C1** production.

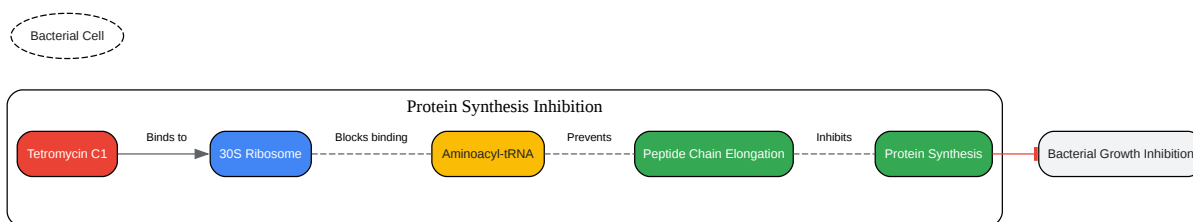
Methodology:

- **Inoculum Preparation:** A loopful of *Streptomyces* sp. MK67-CF9 from a slant culture is used to inoculate a seed medium (e.g., starch, soybean meal, yeast extract, and inorganic salts). The seed culture is incubated at 27°C for 2-3 days on a rotary shaker.
- **Production Fermentation:** The seed culture is then transferred to a production medium with a similar composition. The production fermentation is carried out at 27°C for 7 days with aeration and agitation.
- **Harvesting:** After incubation, the culture broth is centrifuged to separate the mycelial cake from the supernatant.

Isolation and Purification of Tetromycin C1

The following diagram illustrates the purification process of **Tetromycin C1** from the culture broth.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. Minimum inhibitory concentration - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Tetromycin C1: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2788044#chemical-structure-and-properties-of-tetromycin-c1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com